

# Application Notes: Mullite in Refractory Bricks

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## Compound of Interest

Compound Name: Mullite

Cat. No.: B073837

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## 1.0 Introduction

**Mullite** ( $3\text{Al}_2\text{O}_3 \cdot 2\text{SiO}_2$ ) is the only stable binary compound in the alumina-silica system and is rarely found in nature.[1][2] Consequently, the **mullite** used in industrial applications is synthetically produced.[1] **Mullite** refractory bricks are high-alumina refractory materials with **mullite** as the main crystalline phase, typically containing 65% to 75% alumina.[3][4] These bricks are renowned for their exceptional performance at high temperatures, making them indispensable in various industrial sectors.[5] Their unique combination of properties, including high refractoriness, low thermal expansion, and excellent chemical stability, makes them a preferred choice for lining furnaces, kilns, and other vessels operating under extreme thermal and chemical stress.[5][6]

The synthesis of **mullite** for refractory applications is primarily achieved through two methods: sintering and electrofusion.[1][7] The choice between sintered and fused **mullite** depends on the specific application requirements, as their microstructures and resultant properties differ.[1][4] Fused **mullite** generally exhibits better volume stability at high temperatures and superior thermal shock resistance.[1]

## 2.0 Key Properties of **Mullite** Refractory Bricks

**Mullite**'s unique crystal structure imparts a range of desirable properties for high-temperature applications.[8]

- **High Refractoriness and Thermal Stability:** **Mullite** bricks can withstand service temperatures up to 1800°C. They exhibit a high refractoriness-under-load (RUL), with softening beginning

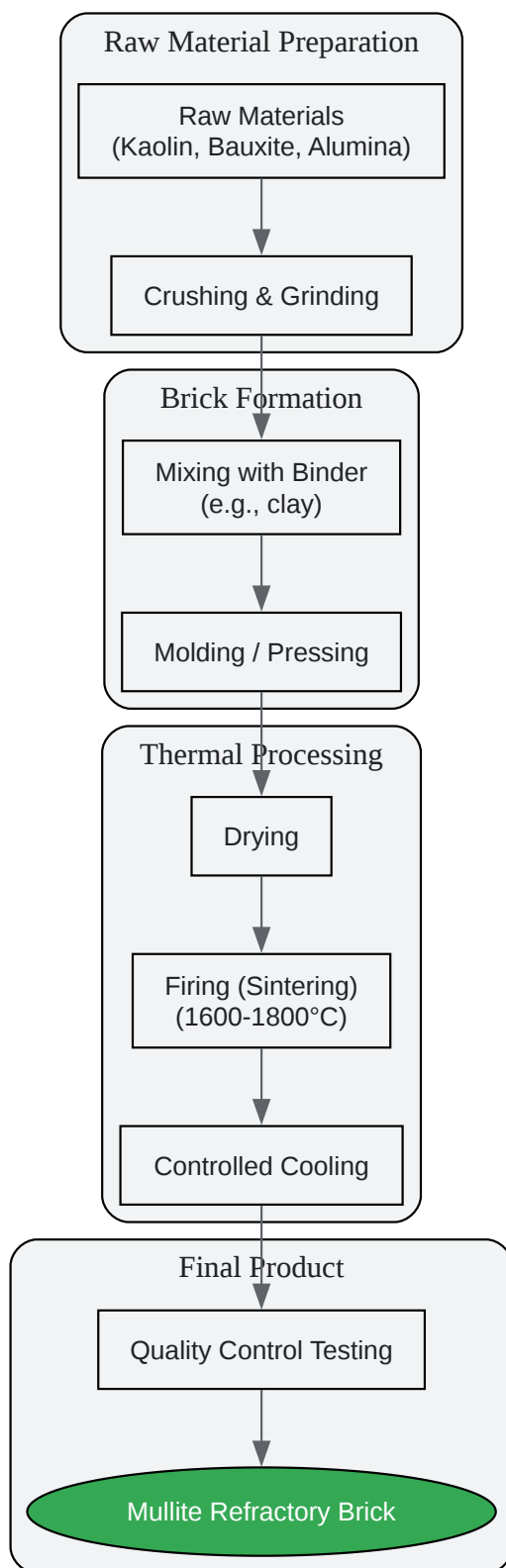
at approximately 1600-1700°C, which allows them to bear significant mechanical stress at elevated temperatures without deformation.[4][9]

- **Excellent Thermal Shock Resistance:** A relatively low coefficient of thermal expansion minimizes the internal stresses caused by rapid temperature fluctuations, granting **mullite** bricks excellent resistance to thermal shock, cracking, and spalling.[2][5]
- **High Creep Resistance:** Creep, the tendency of a material to deform over time under constant load at high temperatures, is a critical failure mechanism in refractories.[10] **Mullite's** stable crystal structure provides high resistance to creep, ensuring dimensional stability and long service life in furnace linings.[8][10]
- **Chemical Stability and Corrosion Resistance:** **Mullite** demonstrates strong resistance to chemical attack from various slags, gases, and molten salts, making it suitable for harsh chemical environments found in metallurgical and petrochemical industries.[4][5]
- **Low Thermal Conductivity:** These bricks are excellent insulators, which helps to reduce heat loss from furnaces and kilns, thereby improving energy efficiency and maintaining stable internal temperatures.[11]

### 3.0 Manufacturing Process & Applications

**3.1 Manufacturing** The production of **mullite** refractory bricks involves the high-temperature firing of raw materials such as bauxite, kaolin, and other alumino-silicate materials. The process leads to the formation of interlocking **mullite** crystals that provide the brick's characteristic strength and thermal stability.

- **Sintered Mullite Bricks:** These are produced by mixing raw materials, such as high-alumina bauxite clinker and clay binders, which are then molded and fired at temperatures below the melting point, typically up to 1600°C.[7][12] The resulting bricks have fine-grained crystals and high strength.[1]
- **Fused Mullite Bricks:** Raw materials are melted in an electric arc furnace at temperatures exceeding 2000°C and then cast into molds.[12] This process yields larger crystals and results in better thermal shock resistance compared to sintered products.[4]

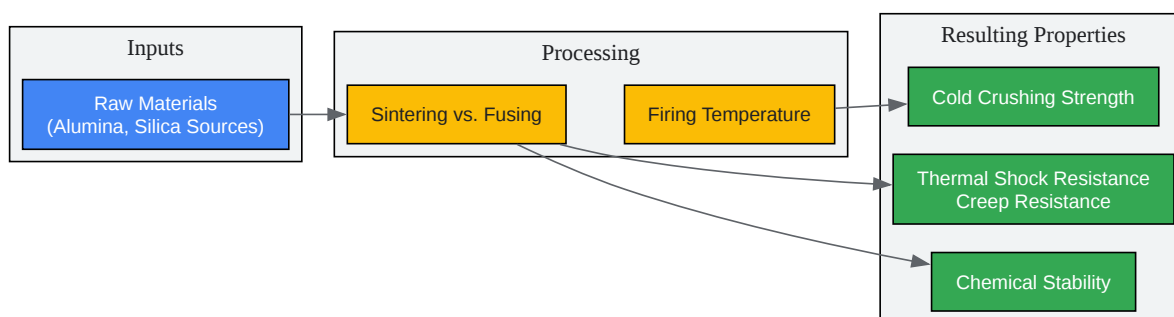


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Caption: Manufacturing workflow for sintered **mullite** refractory bricks.

3.2 Industrial Applications The robust properties of **mullite** bricks make them suitable for a wide array of high-temperature industrial applications.[5][13]

- Metallurgical Industry: Used in the linings of blast furnaces, hot blast stoves, and steel ladles where they endure extreme temperatures and chemical erosion from molten metal and slag. [14][15]
- Glass Manufacturing: Employed in the construction of glass furnace crowns, ports, and regenerators due to their ability to withstand high temperatures and corrosive melts.[13][15]
- Ceramics Industry: Essential for kiln linings and kiln furniture (e.g., saggers, plates) where temperature uniformity and resistance to thermal cycling are critical for product quality.[3][15]
- Petrochemical and Chemical Industries: Line cracking furnaces, reactors, and incinerators, providing resistance to chemical attack and high temperatures.[3][11]
- Cement Industry: Used in the lining of cement kilns to protect the shell from abrasive materials and high process temperatures.[9][13]



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Caption: Relationship between inputs, processing, and final properties.

#### 4.0 Quantitative Data

The properties of **mullite** refractory bricks can vary based on the manufacturing process and the precise chemical composition. The following tables summarize typical data for different types of **mullite**-based bricks.

Table 1: Typical Properties of Sintered **Mullite** Bricks

Property	Value	Reference
<b>Al<sub>2</sub>O<sub>3</sub> Content (%)</b>	<b>65 - 75</b>	<b>[9]</b>
Refractoriness (°C)	≥ 1790	[4]
Refractoriness Under Load (0.2 MPa, °C)	1600 - 1700	[4][9]
Cold Crushing Strength (MPa)	70 - 260	[4][9]
Bulk Density (g/cm <sup>3</sup> )	2.5 - 2.7	[16]

| Apparent Porosity (%) | 17 - 22 |[16] |

Table 2: Properties of Corundum-**Mullite** Bricks

Property	Value	Reference
<b>Al<sub>2</sub>O<sub>3</sub> Content (%)</b>	<b>70 - 90</b>	<b>[17]</b>
Bulk Density (g/cm <sup>3</sup> )	2.6 - 2.9	[17]
Apparent Porosity (%)	≤ 18	[17]
Cold Crushing Strength (MPa)	≥ 70	[17]
Refractoriness Under Load (0.2 MPa, °C)	≥ 1700	[17]

| Thermal Shock Resistance (1100°C, water quench) | ≥ 25 cycles |[17] |

Table 3: Creep Rate Data for **Mullite** Refractories

Material Type	Temperature (°C)	Stress (MPa)	Creep Rate (s <sup>-1</sup> )	Reference
Commercial Mullite (BP, Durital)	1300	0.2 - 0.6	~10 <sup>-11</sup>	[18]
Commercial Mullite (BP, Durital)	1450	0.2 - 0.6	~10 <sup>-10</sup>	[18]
Low Creep Mullite Brick	1300 (for 50h)	N/A	0.8% total creep	[16]

| Sintered **Mullite** Brick | 1450 (for 50h) | N/A | 0.87% - 0.98% total creep |[16] |

## Experimental Protocols

The following protocols are based on standard test methods from ASTM International for characterizing the physical and mechanical properties of refractory bricks.

Protocol 1: Determination of Apparent Porosity, Water Absorption, and Bulk Density (Based on ASTM C20)[19]

1. Objective: To determine the percentage of open pores and the bulk density of a fired refractory specimen. These properties are critical indicators of a brick's potential resistance to slag penetration and its thermal conductivity.[19]

2. Apparatus:

- Balance sensitive to 0.1 g.
- Drying oven capable of maintaining 110°C.
- Boiling apparatus and a vessel for submersion in water.
- Suspension apparatus for weighing the specimen while suspended in water.

3. Sample Preparation:

- Prepare a test specimen of approximately 25 to 30 in<sup>3</sup> (410-490 cm<sup>3</sup>) from a representative brick.

- Dry the specimen to a constant weight in the oven at 110°C.
- Record the dry weight (D).

#### 4. Procedure:

- Place the dried specimen in a vessel and immerse it in water. Boil for 2 hours to ensure all open pores are filled with water.
- Allow the specimen to cool to room temperature while still fully submerged.
- Remove the specimen, quickly pat the surface with a damp cloth to remove excess water, and record the saturated weight (W).
- Using the suspension apparatus, weigh the saturated specimen while it is fully suspended in water. Record the suspended weight (S).

#### 5. Calculations:

- Apparent Porosity (%):  $P = [(W - D) / (W - S)] * 100$
- Water Absorption (%):  $A = [(W - D) / D] * 100$
- Bulk Density (g/cm<sup>3</sup>):  $B = D / (W - S)$

#### Protocol 2: Determination of Cold Crushing Strength (CCS) (Based on ASTM C133)[\[20\]](#)[\[21\]](#)

1. Objective: To measure the maximum compressive load a refractory brick can withstand at room temperature. This indicates its structural integrity for use in construction.[\[21\]](#)

#### 2. Apparatus:

- Compression testing machine conforming to ASTM E4 requirements, with a spherical bearing block.[\[20\]](#)

#### 3. Sample Preparation:

- Cut at least five test specimens from representative bricks. A common size is a 2-inch (51 mm) cube.
- Ensure the two bearing surfaces are flat and parallel.

#### 4. Procedure:

- Place the specimen centrally on the lower bearing block of the testing machine.

- For dense bricks, place a fiberboard packing material between the specimen and the machine platens. For insulating bricks, apply the load directly.[\[20\]](#)[\[22\]](#)
- Bring the upper bearing block into contact with the specimen.
- Apply a uniform compressive load at a specified rate until the specimen fails.
- Record the maximum load (W) applied.

#### 5. Calculation:

- Cold Crushing Strength (MPa or psi):  $S = W / A$
- Where S is the CCS, W is the total maximum load, and A is the average of the top and bottom bearing areas of the specimen.

### Protocol 3: Determination of Modulus of Rupture (MOR) (Based on ASTM C133)[\[20\]](#)[\[21\]](#)

1. Objective: To measure the flexural strength (resistance to bending) of a refractory brick at room temperature.[\[20\]](#)

#### 2. Apparatus:

- Mechanical or hydraulic testing machine capable of applying a load in three-point bending.
- Two support bearing cylinders and one load-applying bearing cylinder.

#### 3. Sample Preparation:

- Prepare at least five specimens, typically whole bricks (9 x 4.5 x 2.5 in).

#### 4. Procedure:

- Place the test specimen on the two support cylinders, which are set at a specific span (e.g., 7 inches for a 9-inch brick).
- Apply the load to the top surface of the specimen at its center via the third cylinder.
- Apply the load at a constant rate until fracture occurs.
- Record the maximum load (P) applied.

#### 5. Calculation:

- Modulus of Rupture (MPa or psi):  $MOR = 3PL / 2bd^2$
- Where P is the maximum load, L is the distance between the supports, b is the width of the specimen, and d is the depth of the specimen.[\[20\]](#)



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